

# Zileuton-13C2 15N vs unlabeled Zileuton pharmacokinetics

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: Zileuton-13C2,15N**

Cat. No.: S12860184

Get Quote

## Zileuton Pharmacokinetics at a Glance

The table below summarizes the key pharmacokinetic (PK) parameters of unlabeled Zileuton, primarily from studies in healthy volunteers and patients with asthma or rheumatoid arthritis [1] [2] [3].

| Parameter                             | Value (Mean $\pm$ SD or Mean)                        | Conditions & Notes                              |
|---------------------------------------|--|---|
| Bioavailability                       | Rapidly absorbed [4]                                 | -   |
| Tmax (Time to Cmax)                   | 1.5 $\pm$ 0.9 hours [2]; ~1.7 hours [4]              | Single or multiple oral doses of 600 mg.        |
| Cmax (Peak Plasma Concentration)      | 4.37 $\pm$ 1.02 mg/L [2]                             | At steady state with 600 mg q6h regimen.        |
| Apparent Volume of Distribution (V/f) | 115 $\pm$ 29 L [2]; ~64.8 L (population typical) [3] | Varies based on population and analysis method. |
| Plasma Protein Binding                | 93% [4]  | Primarily to albumin.                           |
| Apparent Clearance (CL/f)             | 579 $\pm$ 162 mL/min (34.7 L/h) [2]                  | At steady state with 600 mg q6h regimen.        |

| Parameter                     | Value (Mean ± SD or Mean)                                      | Conditions & Notes   |
|-------------------------------|--|--|
| Half-life (t <sub>1/2</sub> ) | 2.5 hours [4]  | Mean terminal half-life.   |
| Primary Metabolism            | Liver, primarily by CYP1A2, CYP2C9, CYP3A4 [4]                 | Metabolites include glucuronide conjugates and an N-dehydroxylated metabolite. |
| Route of Elimination          | Urine (94.5%) [4]  | Primarily as metabolites.  |
| Impact of Age (Elderly)       | No significant difference in PK after multiple doses [1]       | No dosage adjustment required based on age alone.                              |
| Impact of Gender              | No significant effect after correcting for body weight [1] [3] | Body weight, not gender, explains some PK variability.                         |

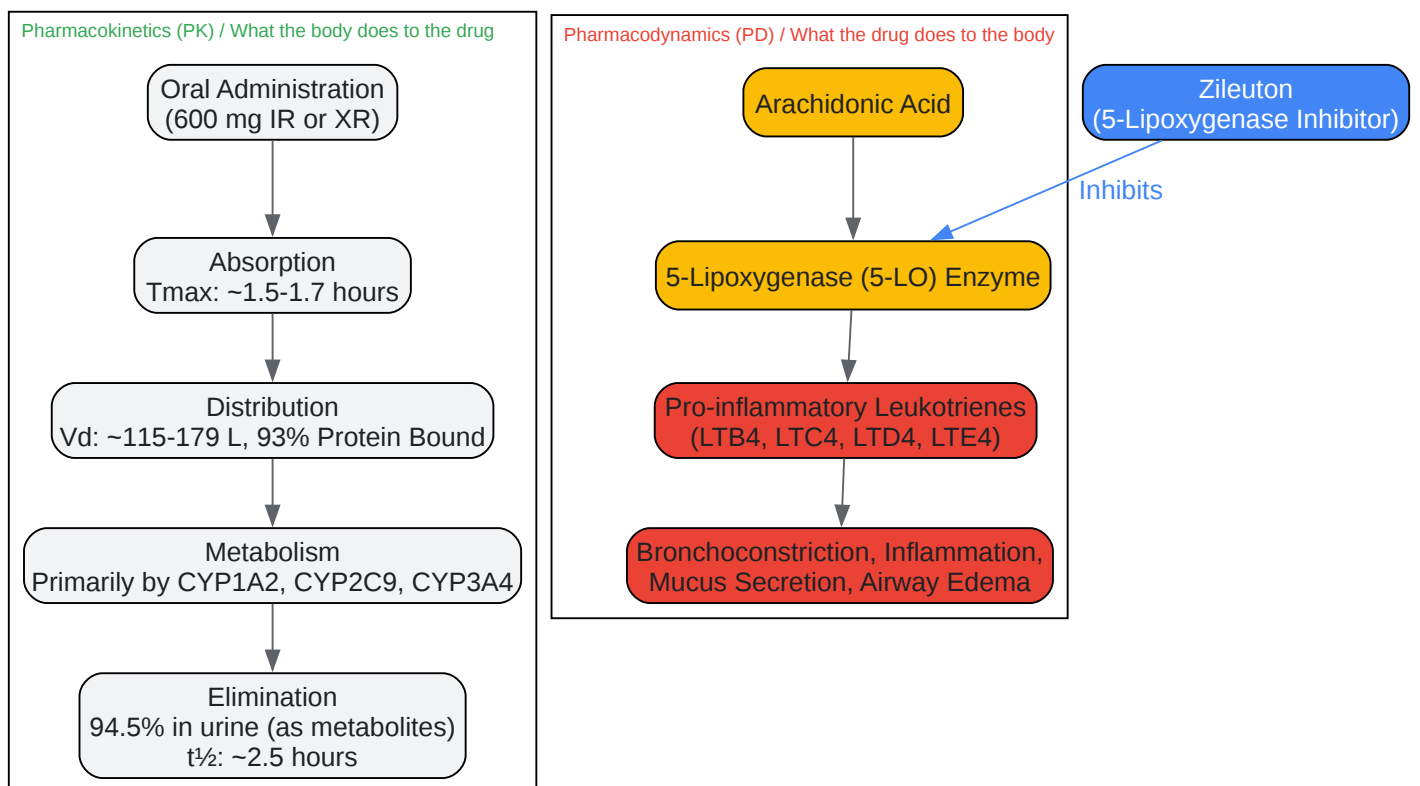
## Key Experimental Data and Methodologies

The data in the table above is derived from several key clinical studies that form the evidence base for Zileuton's PK profile.

- **Study in Healthy Volunteers:** A pivotal study administered single and multiple 600 mg oral doses (every 6 or 8 hours) to healthy male volunteers. Plasma concentrations were quantified using HPLC, and PK parameters were estimated using standard noncompartmental methods. This study established the basic PK profile and noted a **diurnal variation** in trough concentrations [2].
- **Population PK in Rheumatoid Arthritis:** A study in patients with rheumatoid arthritis confirmed that Zileuton's PK were similar to those in healthy volunteers. Using population modeling (NONMEM), it concluded that **body weight**, but not age or gender, explained some of the variability in drug disposition [3].
- **Formulation and Gender Difference Research:** Preclinical research in rats has investigated the impact of formulation on the PK of Zileuton, a BCS Class II drug with low solubility. While these studies found higher exposure in female rats, this gender effect has not been shown to be clinically significant in humans after correcting for body weight [1] [5].

## Pharmacodynamic Pathway and Experimental Workflow

To fully understand Zileuton's action, it's important to see how its pharmacokinetics (what the body does to the drug) connects to its pharmacodynamics (what the drug does to the body). The following diagram illustrates its mechanism of action and the workflow for profiling its pharmacokinetics.



[Click to download full resolution via product page](#)

## Seeking Data on Zileuton-13C2 15N

For researchers specifically requiring data on the isotopically labeled compound Zileuton-13C2 15N, the absence of public data requires a shift in strategy.

- **Typical Use of Labeled Variants:** Compounds like Zileuton-13C2 15N are primarily used as **internal standards** in bioanalytical chemistry (e.g., Liquid Chromatography-Mass Spectrometry, or LC-MS). Their PK are assumed to be identical to the unlabeled drug, and they are not typically administered in vivo for standalone PK studies [6].
- **Alternative Data Sources:** To find specialized data, I recommend you:
  - **Contact manufacturers** of Zileuton-13C2 15N directly, as they may have conducted in-house characterization studies.
  - **Search chemical vendor catalogs** (e.g., Cayman Chemical, MedChemExpress, Sigma-Aldrich) for product certificates of analysis which sometimes contain purity and basic spectral data.
  - **Use specialized scientific databases** like SciFinder or Reaxys, which may index more detailed analytical data from supplier documentation or patent literature.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. The pharmacokinetics of zileuton in healthy young and elderly... [pubmed.ncbi.nlm.nih.gov]
2. and Pharmacodynamics of Pharmacokinetics after Oral... Zileuton [link.springer.com]
3. Population pharmacokinetics of zileuton, a selective 5- ... [pubmed.ncbi.nlm.nih.gov]
4. Zileuton - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
5. Evaluation of gender differences in the pharmacokinetics ... [pmc.ncbi.nlm.nih.gov]
6. Molecular Characterization and Pharmacokinetic ... [rjptonline.org]

To cite this document: Smolecule. [Zileuton-13C2 15N vs unlabeled Zileuton pharmacokinetics].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12860184#zileuton-13c2-15n-vs-unlabeled-zileuton-pharmacokinetics>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)